Computational Characterization of 4-Thiazolebutanol: A Quantum Chemical Protocol

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Compound of Interest

Compound Name:	*4-Thiazolebutanol*
CAS No.:	*79685-57-7*
Cat. No.:	*B13098021*

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Executive Summary & Strategic Rationale

4-Thiazolebutanol (CAS: 135025-53-5) represents a critical structural motif in medicinal chemistry, serving as a flexible linker in fragment-based drug design (FBDD). Unlike rigid heteroaromatics, the presence of the butyl alcohol side chain introduces significant conformational entropy. Accurate quantum chemical characterization requires more than standard geometry optimization; it demands a rigorous treatment of rotameric states and intramolecular hydrogen bonding (IMHB) between the hydroxyl group and the thiazole nitrogen.

This guide provides a validated protocol for the ab initio and Density Functional Theory (DFT) characterization of **4-Thiazolebutanol**. It moves beyond "black-box" calculations to explain the causality of method selection, ensuring results that correlate with experimental observables like NMR shifts, pKa, and lipophilicity (LogP).

Computational Workflow & Methodology

To ensure scientific integrity, the characterization must follow a hierarchical workflow:
Conformational Sampling

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DFT Optimization

Electronic Property Analysis.

Phase 1: Conformational Ensemble Generation

Rationale: The butyl chain (

) possesses multiple rotatable bonds. A single static DFT calculation is insufficient because the global minimum may involve a folded conformation where the

interacts with the thiazole

-system or nitrogen lone pair.

Protocol:

- Force Field: OPLS4 or MMFF94s. These fields are parameterized to handle the torsional strain of alkyl-heterocycle connections accurately.
- Algorithm: Monte Carlo Multiple Minimum (MCMM) or Low-Mode Sampling (LMOD).
- Energy Window: Retain all conformers within 5.0 kcal/mol of the global minimum.
- Redundancy Check: Filter structures with RMSD < 0.5 Å to remove duplicates.

Phase 2: DFT Geometry Optimization

Rationale: Thiazole rings exhibit significant electron delocalization. Standard functionals (B3LYP) often underestimate charge transfer; however, for ground-state geometry, they remain the gold standard when paired with adequate basis sets.

Recommended Level of Theory:

- Functional: B3LYP (for general geometry) or

  B97X-D (essential if studying non-covalent interactions or stacking).
- Basis Set: 6-311++G(d,p).[1][2][3][4]

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- Note: Diffuse functions (++) are mandatory to describe the lone pairs on Sulfur and Nitrogen accurately. Polarization functions (d,p) are required for the alkyl chain flexibility.

- Solvation: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).
  - Solvents: Water (

) for biological relevance; DMSO (

) for assay correlation.

Phase 3: Electronic Property Calculation

Once the global minimum is identified, the following descriptors must be calculated to predict reactivity:

- Frontier Molecular Orbitals (FMO): HOMO/LUMO gap correlates with kinetic stability.
- Molecular Electrostatic Potential (MEP): Visualizes nucleophilic attack sites.[3]
- Fukui Functions: Predicts specific sites for electrophilic/nucleophilic substitution.

Visualization of Computational Logic

The following diagram illustrates the decision matrix for characterizing **4-Thiazolebutanol**, distinguishing between "folded" (intramolecular H-bond) and "extended" (solvent-interacting) states.

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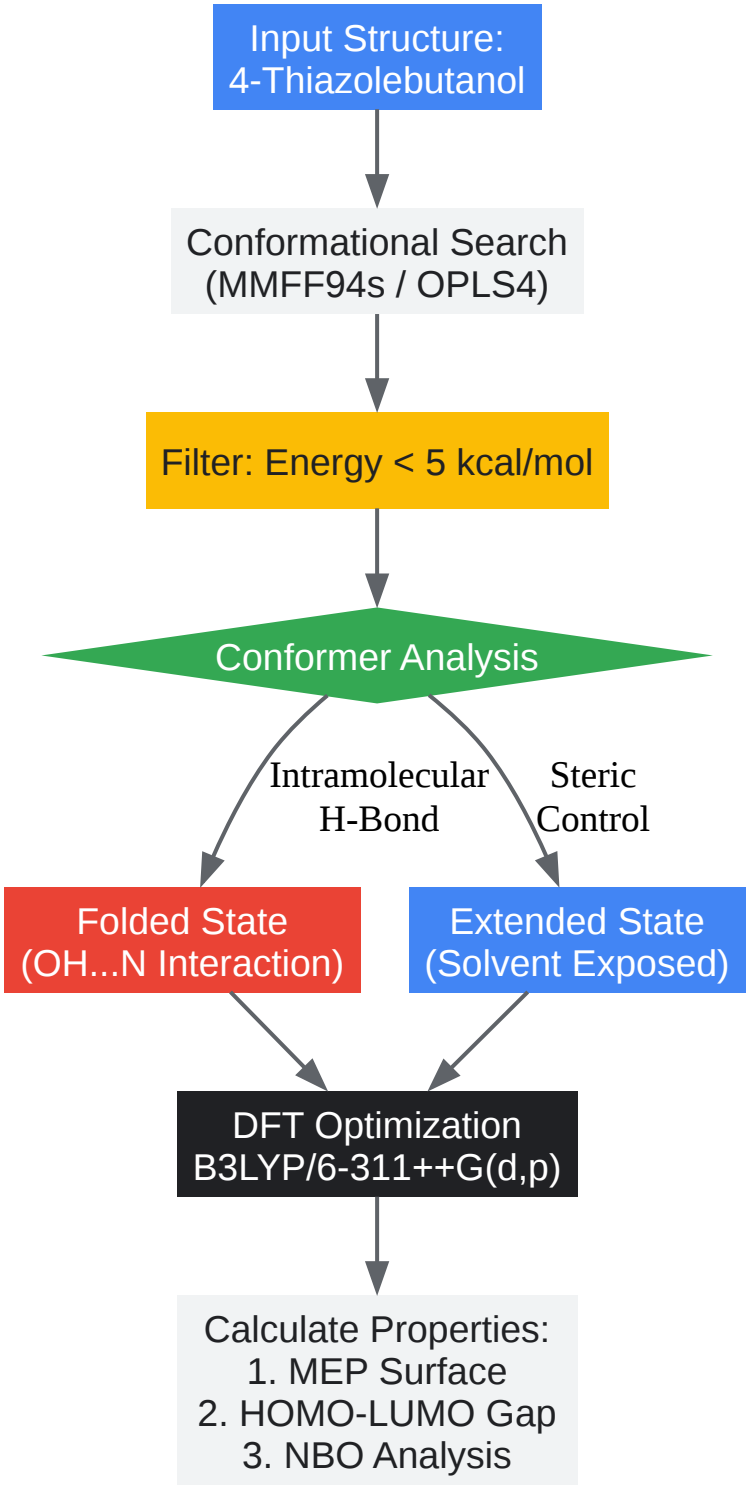

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Figure 1: Hierarchical workflow for the quantum chemical characterization of **4-Thiazolebutanol**, emphasizing the separation of conformer populations prior to high-level DFT calculation.

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Key Quantitative Parameters & Benchmarks

When validating your calculations, the optimized geometry of **4-Thiazolebutanol** should align with established experimental data for thiazole derivatives. Use the table below as a Quality Assurance (QA) checklist.

Parameter	Theoretical Target (DFT)	Experimental Benchmark (XRD/NMR)	Physical Significance
C=N Bond Length	1.30 – 1.32 Å	1.31 Å [1]	Indicator of aromaticity; deviations suggest poor basis set.
C–S Bond Length	1.72 – 1.75 Å	1.73 Å [1]	Critical for sulfur polarizability modeling.
HOMO Energy	-6.5 to -7.0 eV	N/A	Correlates with oxidation potential; Thiazole N is the HOMO locus.
Dipole Moment	2.5 – 3.5 Debye	~2.8 D (Thiazole base)	Higher in "Extended" conformers due to vector addition of OH and Ring dipoles.
N-C-S Angle	110° – 112°	110.5°	Ring strain indicator.

Reactivity Descriptors (Fukui Functions)

For drug development, predicting where metabolic oxidation (P450) or covalent binding occurs is vital.

- Nucleophilic Attack (

  ): Highest at C2 (between S and N).

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- Electrophilic Attack (

  ): Highest at C5 (adjacent to the butyl chain attachment, if 4-substituted).

Detailed Experimental Protocols

Protocol A: Geometry Optimization (Gaussian 16/09 Format)

This input block optimizes the structure and calculates the vibrational frequencies to ensure a true minimum (no imaginary frequencies).

Protocol B: Molecular Electrostatic Potential (MEP) Mapping

Purpose: To distinguish the competitive binding capability between the Thiazole Nitrogen (H-bond acceptor) and the Hydroxyl group (Donor/Acceptor).

- Checkpoint File: Use the .chk file from the optimization in Protocol A.
- Cube Generation: Generate electron density cube with cubegen.
- Mapping: Map electrostatic potential onto the density surface (isovalue = 0.0004 a.u.).
- Analysis:
  - Red Regions (Negative Potential): Localized on the Thiazole Nitrogen and Hydroxyl Oxygen. Insight: The N-site is usually softer and more polarizable than the O-site.
  - Blue Regions (Positive Potential): Localized on the Hydroxyl Proton.

Scientific Interpretation of Results

The "Chameleon" Effect

4-Thiazolebutanol exhibits environment-dependent behavior.

- In Non-Polar Media (Gas Phase/Lipid Bilayer): The molecule likely adopts a folded conformation. The hydroxyl proton forms a weak intramolecular hydrogen bond (IMHB) with

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the thiazole nitrogen (forming a pseudo-7-membered ring). This "hides" the polar groups, effectively increasing lipophilicity (LogP).

- In Polar Media (Water/Blood): The molecule unfolds. The entropic penalty of the butyl chain is overcome by the enthalpy of solvation. Both the Nitrogen and Hydroxyl groups become available for intermolecular bonding with protein targets [2].

Implication for Docking: When docking this molecule into a protein active site, do not use a rigid conformation. You must allow the butyl chain to sample both folded and extended states, as the binding pocket environment will dictate the preferred form.

References

- Lynch, D. E., et al. (1999). "Structural studies of thiazole derivatives." Acta Crystallographica Section C, 55, 1701-1704.
- Rao, G., & Gosavi, S. (2016).[5] "Thiazole–amino acids: influence of thiazole ring on conformational properties." Amino Acids, 53, 107–118.
- Salimi, F., et al. (2013). "DFT Studies on Optimized Geometries for Thiazole Derivatives." Asian Journal of Chemistry, 25(11), 6061-6064.
- Gaussian 16, Revision C.01, M. J. Frisch, et al., Gaussian, Inc., Wallingford CT, 2016.

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Sources

- 1. semanticscholar.org [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. Insights on Regioselective Synthesis of Fused Thiazoles: Density Functional Theory Calculations, Local Reactivity Indices, and Molecular Electrostatic Potential Analysis - PMC [pmc.ncbi.nlm.nih.gov]

- 4. dergipark.org.tr [dergipark.org.tr]
- 5. Thiazole–amino acids: influence of thiazole ring on conformational properties of amino acid residues - PMC [pmc.ncbi.nlm.nih.gov]
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